

A Comprehensive Technical Guide to 9-Fluorenyl Acetate

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Compound of Interest

Compound Name: 9-Fluorenyl acetate

CAS No.: 25017-68-9

Cat. No.: B1295280

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Introduction

9-Fluorenyl acetate, identified by the CAS number 25017-68-9, is an organic compound derived from fluorene, a polycyclic aromatic hydrocarbon.[1] While fluorene itself has a rich history in the development of synthetic dyes and polymers, its derivatives, such as **9-Fluorenyl acetate**, are of increasing interest in modern organic synthesis and materials science.[2][3] This guide provides a detailed overview of **9-Fluorenyl acetate**, including its chemical properties, a validated synthesis protocol, key applications, and essential safety information. The unique structure of the fluorenyl group imparts specific reactivity and utility to this molecule, making it a valuable tool for chemists in various fields.

Chemical and Physical Properties

9-Fluorenyl acetate is a solid at room temperature, characterized by the presence of an acetate group at the 9-position of the fluorene ring system. This seemingly simple modification significantly influences the compound's chemical behavior, particularly the reactivity of the C9-H proton in the parent fluorene molecule. The table below summarizes the key physicochemical properties of **9-Fluorenyl acetate**.

Property	Value	Source(s)
CAS Number	25017-68-9	[1]
Molecular Formula	C ₁₅ H ₁₂ O ₂	[1]
Molecular Weight	224.25 g/mol	[1]
Appearance	Solid	
InChI Key	UWSLPNWPRYFAMX- UHFFFAOYSA-N	
SMILES	CC(=O)OC1C2=CC=CC=C2C 2=CC=CC=C12	

Synthesis of 9-Fluorenyl Acetate

The synthesis of **9-Fluorenyl acetate** is typically achieved through the esterification of 9-fluorenyl alcohol. This reaction is a standard procedure in organic chemistry, involving the reaction of an alcohol with an acetylating agent, often in the presence of a base to neutralize the acidic byproduct. The following protocol outlines a reliable method for the preparation of **9-Fluorenyl acetate**.

Experimental Protocol: Synthesis via Acetylation of 9-Fluorenyl Alcohol

Rationale: This method is based on the nucleophilic attack of the hydroxyl group of 9-fluorenyl alcohol on the electrophilic carbonyl carbon of acetic anhydride. Pyridine acts as a catalyst and a base to scavenge the acetic acid formed during the reaction, driving the equilibrium towards the product.

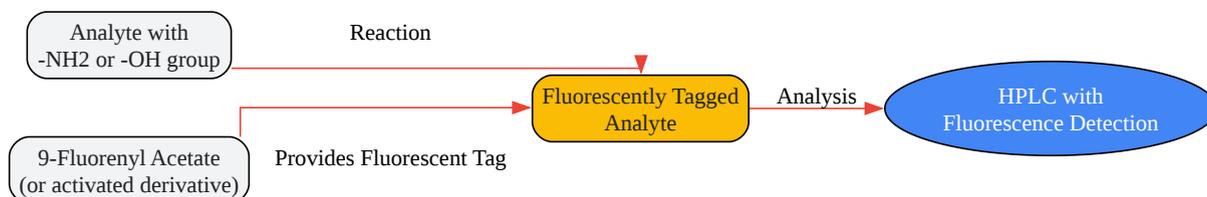
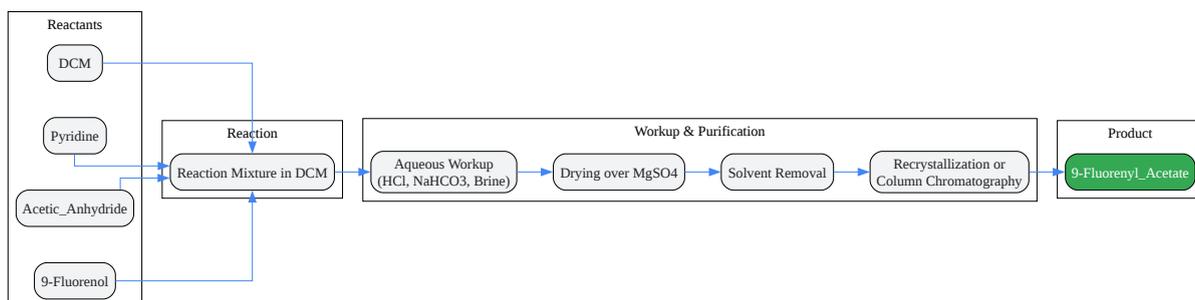
Materials:

- 9-Fluorenyl alcohol
- Acetic Anhydride
- Pyridine

- Dichloromethane (DCM)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate Solution (NaHCO₃)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Rotary Evaporator
- Standard Glassware for Organic Synthesis (round-bottom flask, condenser, separatory funnel, etc.)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 9-fluoreno1 (1 equivalent) in dichloromethane.
- **Addition of Reagents:** To the stirred solution, add pyridine (1.5 equivalents) followed by the slow, dropwise addition of acetic anhydride (1.2 equivalents) at room temperature.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting material (9-fluoreno1) is consumed.
- **Workup:** Upon completion, dilute the reaction mixture with dichloromethane. Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl to remove excess pyridine, followed by saturated NaHCO₃ solution to neutralize any remaining acid, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization or column chromatography to yield pure **9-Fluorenyl acetate**.



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Sources

- 1. echemi.com [echemi.com]

- [2. CN112724003A - Preparation method of 9-fluorenylformaldehyde - Google Patents \[patents.google.com\]](#)
- [3. asianpubs.org \[asianpubs.org\]](#)
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